

Laidlomycin Phenylcarbamate vs. Other Polyether Ionophores for Coccidiosis: A Comparative Guide

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Compound of Interest

Compound Name: *Laidlomycin phenylcarbamate*

Cat. No.: *B1674329*

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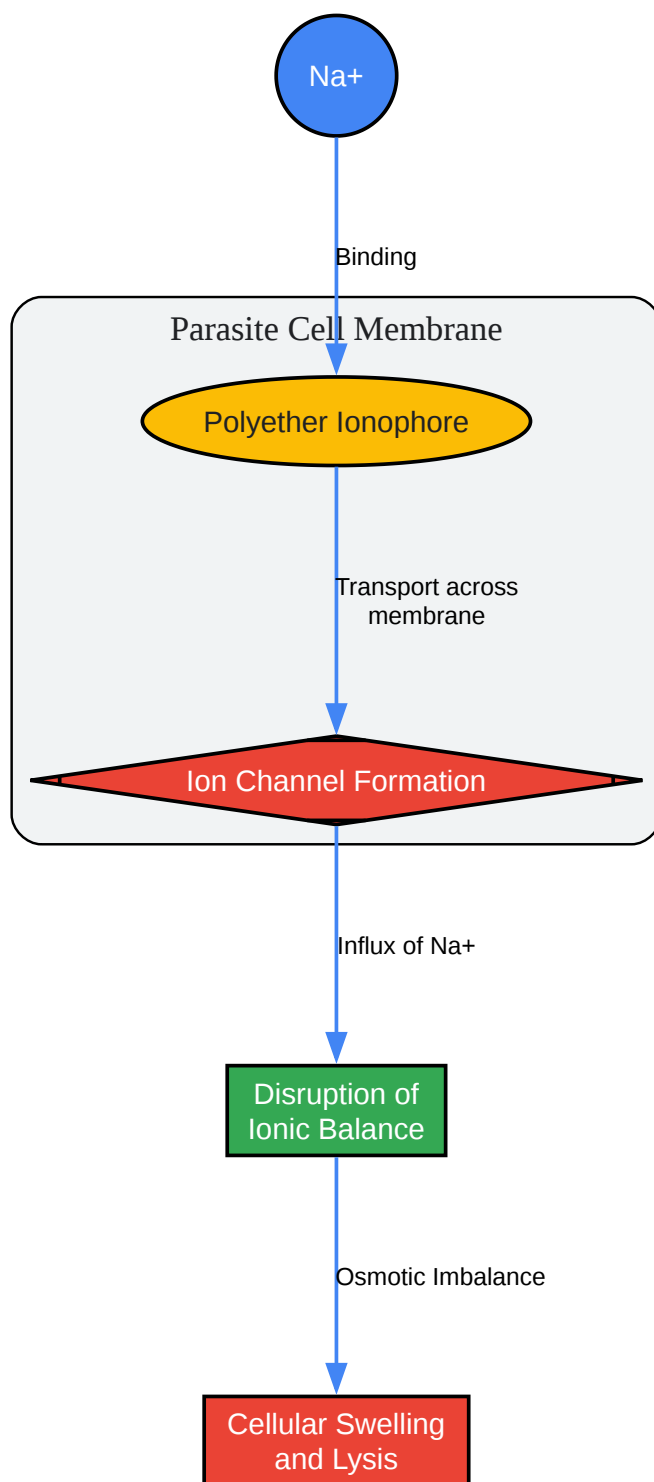
A detailed analysis of **laidlomycin phenylcarbamate** in comparison to established polyether ionophores for the control of coccidiosis reveals a significant gap in publicly available research. While laidlomycin and its derivatives are recognized as polyether ionophore anticoccidials, specific efficacy data for the phenylcarbamate ester in poultry is not available in the current scientific literature. This guide, therefore, provides a comprehensive comparison based on available data for laidlomycin propionate and other widely used polyether ionophores—salinomycin, monensin, lasalocid, and maduramicin—to offer a valuable resource for researchers, scientists, and drug development professionals.

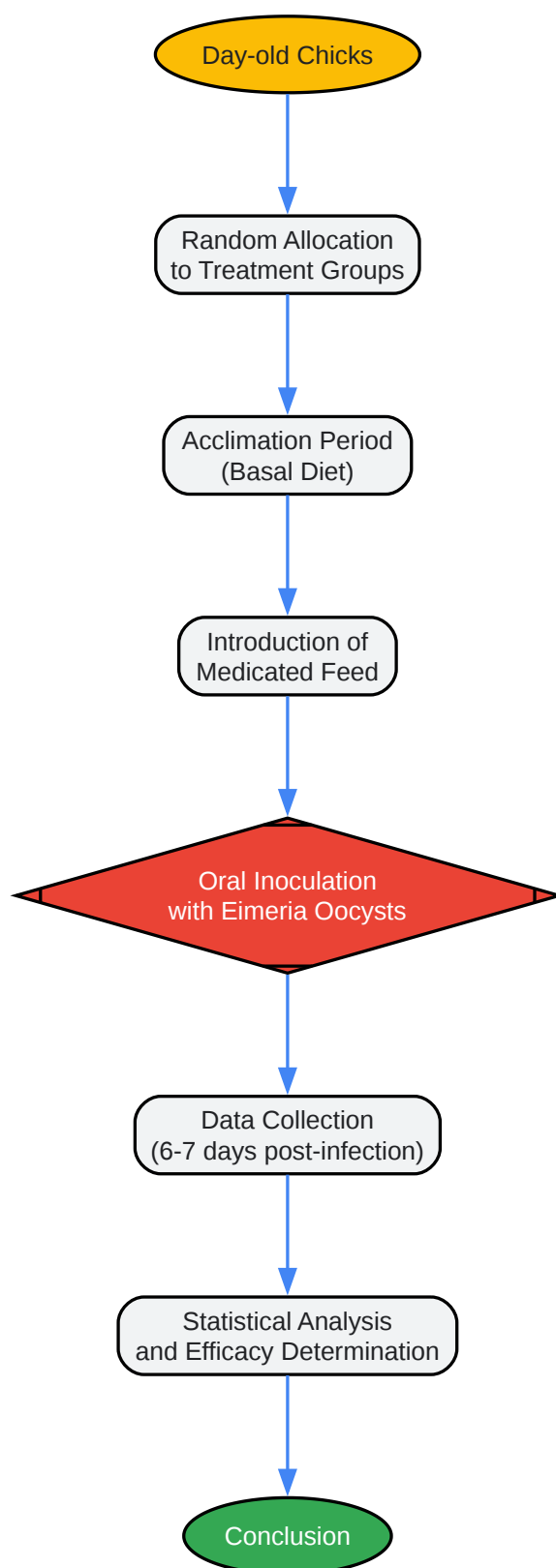
Coccidiosis, a parasitic disease caused by protozoa of the genus *Eimeria*, poses a significant economic threat to the global poultry industry by impairing nutrient absorption, reducing weight gain, and increasing mortality.[1] Polyether ionophore antibiotics have been a cornerstone of coccidiosis control for decades.[2][3] These compounds, produced by fermentation of *Streptomyces* spp. or *Actinomadura* spp., disrupt the ion gradients across the parasite's cell membrane, leading to its death.[4][5][6]

Mechanism of Action of Polyether Ionophores

Polyether ionophores are lipid-soluble molecules that can form complexes with mono- and divalent cations. They insert themselves into the cell membrane of the *Eimeria* parasite during its extracellular stages (sporozoites and merozoites) and transport these ions across the membrane.[3][6] This influx of ions, particularly sodium, disrupts the parasite's intracellular ionic

balance, leading to increased osmotic pressure, cell swelling, and ultimately, lysis.^[7] This mode of action effectively prevents the parasite from invading the intestinal cells of the host.^[1]





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